

# Use of Desipramine in forced swim test and tail suspension test protocols

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Compound of Interest		
Compound Name:	Desipramine	
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# Application Notes: Desipramine in Preclinical Models of Depression A Standard for Assessing Antidepressant Efficacy

**Desipramine**, a tricyclic antidepressant (TCA), is a cornerstone tool in preclinical research for validating and characterizing new antidepressant compounds. Its well-established efficacy in rodent models of depression, such as the Forced Swim Test (FST) and Tail Suspension Test (TST), provides a reliable benchmark for comparison. **Desipramine** primarily functions by inhibiting the reuptake of norepinephrine and, to a lesser extent, serotonin, leading to increased concentrations of these neurotransmitters in the synaptic cleft.[1][2][3] This mechanism of action is believed to underpin its antidepressant effects.[1][2]

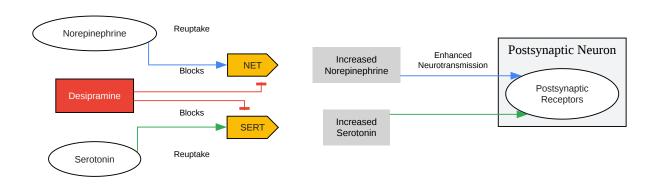
These application notes provide detailed protocols for the use of **desipramine** in the FST and TST, along with a summary of expected outcomes and a diagram of its core signaling pathway. This information is intended for researchers, scientists, and drug development professionals engaged in the screening and characterization of potential antidepressant therapies.

# Mechanism of Action: Noradrenergic and Serotonergic Modulation

**Desipramine**'s primary mechanism of action involves the blockade of the norepinephrine transporter (NET) and the serotonin transporter (SERT) on the presynaptic neuronal



membrane.[1][4] This inhibition of reuptake leads to an accumulation of norepinephrine and serotonin in the synaptic cleft, thereby enhancing neurotransmission.[1][2][3] **Desipramine** exhibits a greater affinity for the NET compared to the SERT.[4] In addition to its effects on neurotransmitter reuptake, **desipramine** can also interact with other receptor systems, including alpha-1 adrenergic and muscarinic cholinergic receptors, which may contribute to its overall pharmacological profile and side effects.[1]



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**Caption: Desipramine**'s primary mechanism of action.

### **Data Presentation: Desipramine in FST and TST**

The following tables summarize the quantitative effects of **desipramine** in the Forced Swim Test and Tail Suspension Test as reported in various studies.

Table 1: Effects of **Desipramine** in the Forced Swim Test (FST)



Animal Model	Desipramine Dose (mg/kg, i.p.)	Key Findings	Reference
Male C57BL/6J Mice	3.2, 10, 32	3.2 mg/kg decreased immobility; 32 mg/kg increased latency to immobility.	[5][6]
Male C57BL/6J Mice	5, 10, 20	Decreased immobility at all doses.	[5]
Male Sprague-Dawley Rats	3.2, 10	Dose-dependent decrease in immobility.	[7]
Rats	Not specified	Reduced immobility time.	[8]

Table 2: Effects of **Desipramine** in the Tail Suspension Test (TST)

Animal Model	Desipramine Dose (mg/kg, i.p.)	Key Findings	Reference
Mice	Not specified	Decreased the duration of immobility.	[9][10][11]
Reserpinized Mice	Not specified	More efficient at reducing immobility compared to non-reserpinized mice.	[12]
Rats	Not specified	Decreased the duration of immobility.	[13]
cF1ko Mice	Chronic administration	Reversed the depression-like phenotype by reducing immobility.	[14]



# Experimental Protocols Forced Swim Test (FST) Protocol

The Forced Swim Test is a widely used behavioral paradigm for screening antidepressant drugs.[15] The test is based on the observation that animals, when placed in an inescapable container of water, will eventually cease active escape-oriented behaviors and adopt an immobile posture.[16] Antidepressant treatment typically reduces the duration of immobility.

#### Materials:

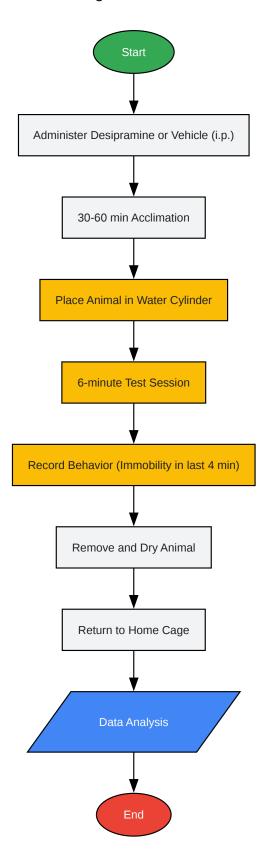
- Cylindrical container (e.g., 25 cm height, 20 cm diameter for mice; larger for rats)
- Water maintained at 23-25°C
- **Desipramine** hydrochloride
- Vehicle (e.g., physiological saline)
- Syringes and needles for intraperitoneal (i.p.) injection
- Video recording equipment (optional, for later scoring)
- Towels for drying animals

#### Procedure:

- Drug Administration: Administer **desipramine** or vehicle via i.p. injection 30-60 minutes before the test.
- Test Session: Individually place each animal into the cylinder filled with water to a depth where the animal cannot touch the bottom or escape (e.g., 15 cm for mice).
- Observation Period: The total duration of the test is typically 6 minutes.[5] The behavior is often recorded, and the duration of immobility is scored during the last 4 minutes of the test.
- Definition of Immobility: Immobility is defined as the cessation of active, escape-oriented behaviors (e.g., struggling, swimming, climbing). The animal is considered immobile when it remains floating with only minimal movements necessary to keep its head above water.



Post-Test Care: After the 6-minute session, remove the animal from the water, gently dry it
with a towel, and return it to its home cage.





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Caption: Experimental workflow for the Forced Swim Test.

## **Tail Suspension Test (TST) Protocol**

The Tail Suspension Test is another widely used behavioral screening tool for potential antidepressant drugs.[9][10][11] The test is based on the principle that when suspended by their tail, rodents will alternate between periods of struggling and immobility. A state of "behavioral despair" is inferred from the duration of immobility, which is reduced by antidepressant treatment.[17]

#### Materials:

- Tail suspension apparatus (a chamber or box that allows the animal to hang freely)
- Adhesive tape
- **Desipramine** hydrochloride
- Vehicle (e.g., physiological saline)
- Syringes and needles for i.p. injection
- Video recording and automated scoring system (recommended for objectivity)

#### Procedure:

- Drug Administration: Administer desipramine or vehicle via i.p. injection 30-60 minutes before the test.
- Suspension: Securely attach a piece of adhesive tape to the animal's tail (approximately 1-2 cm from the tip) and suspend the animal from a hook or bar within the apparatus. The animal should be positioned so that it cannot touch the walls or floor of the chamber.[17]
- Observation Period: The test duration is typically 6 minutes.[9][10][11] The total time the animal remains immobile is recorded, often during the last 4 minutes of the test.

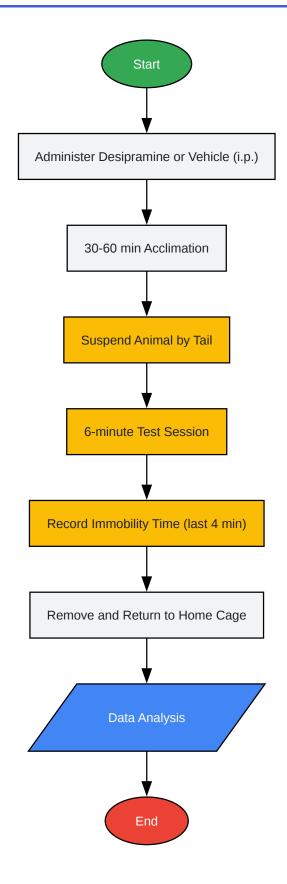
## Methodological & Application





- Definition of Immobility: Immobility is defined as the absence of any limb or body movements, except for those required for respiration.
- Post-Test Care: After the 6-minute session, carefully remove the animal from the suspension apparatus, remove the tape, and return it to its home cage.





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**Caption:** Experimental workflow for the Tail Suspension Test.



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